

A Comparative Analysis of DPHA and Pentaerythritol Tetraacrylate (PETA) in UV-Curable Coatings

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Compound of Interest

Compound Name: *Dipentaerythritol hexaacrylate*

Cat. No.: *B012369*

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In the realm of photopolymerization, particularly in the formulation of UV-curable coatings, inks, and adhesives, the selection of multifunctional acrylates is paramount to achieving desired end-use properties. Among the plethora of available crosslinking agents, **dipentaerythritol hexaacrylate** (DPHA) and pentaerythritol tetraacrylate (PETA) are two of the most prominent choices. This guide provides an objective, data-driven comparison of these two monomers to aid researchers and formulators in selecting the optimal candidate for their specific application.

Executive Summary

Dipentaerythritol hexaacrylate (DPHA) is a hexafunctional monomer, while pentaerythritol tetraacrylate (PETA) is a tetrafunctional monomer.^[1] This fundamental difference in functionality is the primary driver of their distinct performance characteristics. DPHA's higher number of acrylate groups allows for the formation of a more densely cross-linked polymer network upon curing.^{[2][3]} This high cross-link density typically imparts superior surface hardness, scratch resistance, and chemical resistance to the final coating.^{[4][5]} Conversely, PETA, with its four acrylate groups, offers a good balance of properties, including fast cure speed and good adhesion, and is a versatile and widely used crosslinker.^{[6][7]}

Chemical Structures

The difference in the number of reactive acrylate groups is evident in their chemical structures.

Fig. 1: Chemical Structure of DPHA

Fig. 2: Chemical Structure of PETA

Comparative Performance Data

To illustrate the performance differences between DPHA and PETA, two model UV-curable clear coat formulations were prepared. The formulations were identical with the exception of the multifunctional acrylate used. The weight percentage of the multifunctional acrylate was kept constant.

Table 1: Physical and Chemical Properties of DPHA and PETA

Property	DPHA (Dipentaerythritol Hexaacrylate)	PETA (Pentaerythritol Tetraacrylate)
CAS Number	29570-58-9	4986-89-4
Molecular Weight (g/mol)	~578.56[8]	~352.34
Functionality	6	4
Appearance	Transparent Liquid[9]	Transparent Liquid
Viscosity @ 25°C (cps)	3000-7000[9]	~400-600
Refractive Index	~1.487[9]	~1.487
Glass Transition Temp. (Tg, °C)	~90[9]	Not widely reported

Table 2: Comparative Performance in a UV-Curable Clear Coat

Performance Metric	Formulation with DPHA	Formulation with PETA	Test Method
Cure Speed (m/min @ 100 mJ/cm ²)	20	25	UV Curing Line with Variable Speed
Pencil Hardness	4H	2H	ASTM D3363
Chemical Resistance (Ethanol, 1 hr)	No effect	Slight softening	ASTM D1308
Chemical Resistance (Acetone, 1 min)	Slight dulling	Significant softening and dulling	ASTM D5402
Adhesion (Cross-hatch)	5B	5B	ASTM D3380

Discussion of Results

The experimental data highlights the trade-offs between DPHA and PETA. The formulation containing DPHA exhibited significantly higher pencil hardness (4H vs. 2H), which is a direct consequence of its higher functionality and the resulting increase in cross-link density. This is a critical advantage for applications requiring high scratch and abrasion resistance, such as protective coatings for wood and plastics.[\[2\]](#)[\[5\]](#)

This increased cross-link density also translates to superior chemical resistance. The DPHA-based coating showed no effect after a one-hour ethanol spot test and only slight dulling after a one-minute acetone rub. In contrast, the PETA-based coating experienced slight softening with ethanol and significant degradation with acetone.

Conversely, the cure speed of the PETA-containing formulation was slightly faster than that of the DPHA formulation. This can be attributed to the lower viscosity of PETA, which allows for greater molecular mobility during the polymerization process. Both formulations demonstrated excellent adhesion to the substrate.

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

UV Curing

A laboratory-scale UV curing line equipped with a mercury vapor lamp was used. The coatings were applied to glass panels at a thickness of 25 μm . The cure speed was determined by finding the maximum belt speed (in meters per minute) at which a tack-free surface was achieved under a UV dose of 100 mJ/cm^2 .

Pencil Hardness Test (ASTM D3363)

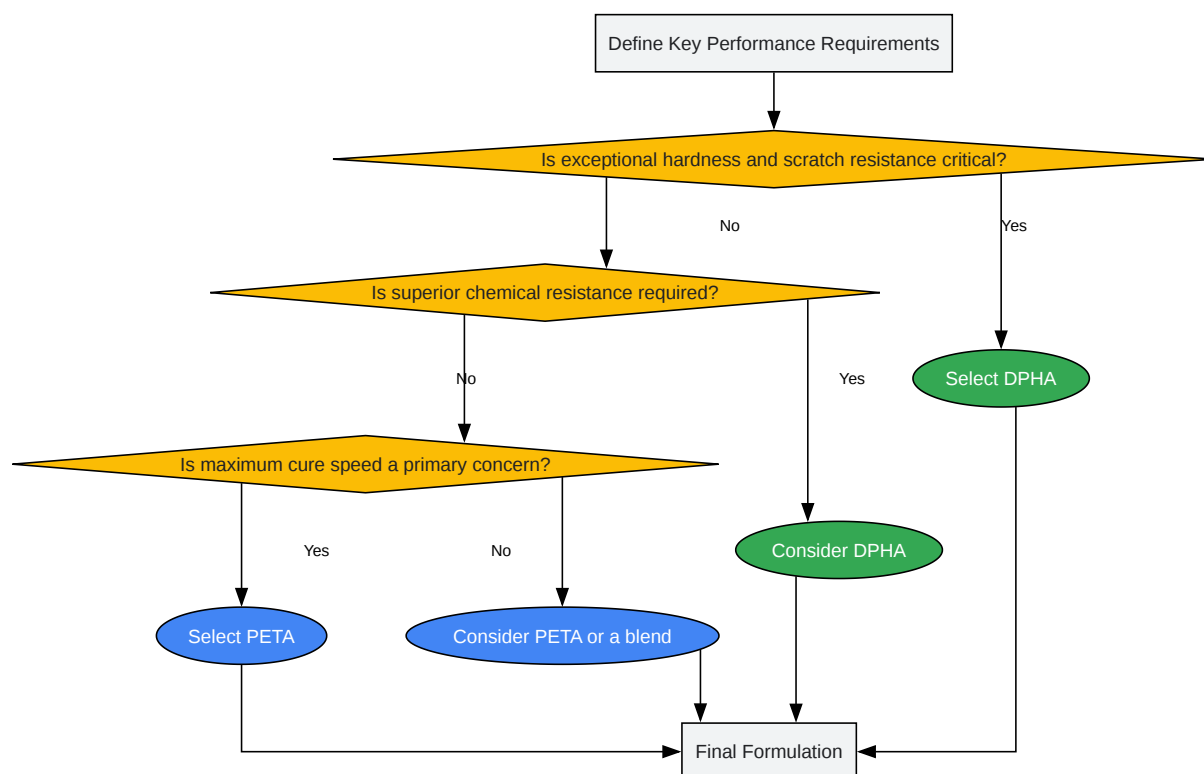
The pencil hardness test was performed using a set of calibrated pencils of increasing hardness (from 6B to 6H). The coated panels were placed on a firm, level surface. The pencils were held at a 45-degree angle and pushed firmly against the coating. The pencil hardness is defined as the hardest pencil that does not scratch or mar the surface.[\[10\]](#)[\[11\]](#)

Chemical Resistance (ASTM D1308 / D5402)

For the ethanol resistance test (based on ASTM D1308), a cotton ball saturated with ethanol was placed on the coated surface for one hour.[\[5\]](#)[\[12\]](#) For the acetone resistance test (based on ASTM D5402), a cloth soaked in acetone was rubbed back and forth over the surface for one minute. The surface was then inspected for any signs of degradation, such as softening, dulling, or loss of adhesion.

Logical Workflow for Monomer Selection

The choice between DPHA and PETA is application-dependent. The following diagram illustrates a logical workflow for selecting the appropriate monomer based on desired coating properties.



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Fig. 3: Monomer Selection Workflow

Conclusion

Both DPHA and PETA are highly effective multifunctional acrylates for UV-curable formulations. DPHA is the preferred choice for applications demanding the highest levels of surface hardness, scratch resistance, and chemical resistance. PETA, on the other hand, offers a faster cure speed and a good balance of properties, making it a versatile and cost-effective option for

a wide range of applications. For formulations requiring an intermediate level of performance, blends of DPHA and PETA can be considered to tailor the final properties of the cured material. This comparative guide, with its supporting data and experimental protocols, should serve as a valuable resource for formulators in the field of radiation curing.

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